

Aluminium isopropoxide chemical formula and structure

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Compound of Interest

Compound Name: Aluminium isopropoxide

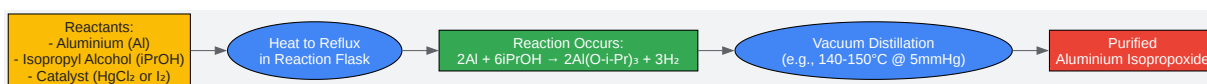
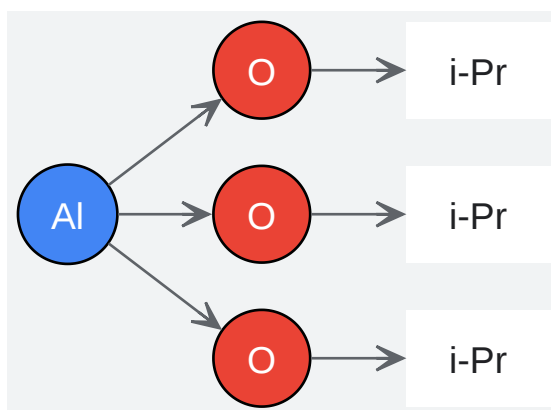
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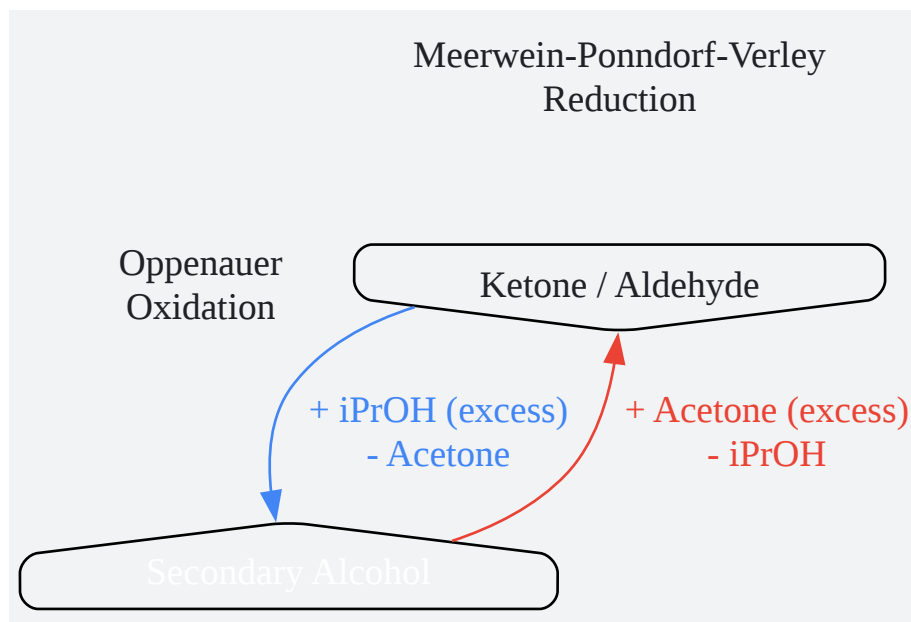
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Chemical Formula and Structure

Aluminium isopropoxide is an organoaluminium compound most commonly described by the simple chemical formula $\text{Al}(\text{OCH}(\text{CH}_3)_2)_3$ or $\text{C}_9\text{H}_{21}\text{AlO}_3$.^{[1][2][3]} However, its structure is more complex than this monomeric formula suggests. In the solid state and in non-polar solvents, it exists predominantly as an oligomer, most notably a tetramer.^{[2][3]}

Monomeric Unit: The fundamental building block is an aluminium atom coordinated to three isopropoxide ligands.





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References

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